

A Technical Guide to the Solubility of Enzalutamide-d6 in Organic Solvents

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Compound of Interest		
Compound Name:	Enzalutamide-d6	
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This guide provides an in-depth overview of the solubility characteristics of **Enzalutamide-d6**, a deuterated isotopologue of the potent androgen receptor inhibitor, Enzalutamide.

Understanding the solubility of this compound in various organic solvents is critical for a wide range of applications, including analytical standard preparation, formulation development, and various in vitro and in vivo experimental setups. This document compiles available solubility data, outlines standard experimental protocols for solubility determination, and illustrates the relevant biological pathway and experimental workflows.

Enzalutamide-d6: An Overview

Enzalutamide-d6 is a stable, isotopically labeled version of Enzalutamide, where six hydrogen atoms on the two methyl groups of the gem-dimethyl moiety have been replaced with deuterium. This labeling makes it an ideal internal standard for mass spectrometry-based quantitative analyses of Enzalutamide in biological matrices. Chemically, the physicochemical properties of **Enzalutamide-d6**, including its solubility, are expected to be highly similar to those of its non-deuterated counterpart, Enzalutamide.

Solubility of Enzalutamide in Organic Solvents

Quantitative solubility data for **Enzalutamide-d6** is not extensively published. However, the solubility of Enzalutamide provides a very close approximation. The following table summarizes the available data for Enzalutamide.



Solvent	Solubility (mg/mL)	Classification	Source
Dimethyl Sulfoxide (DMSO)	≥ 50	Very Soluble	[1]
1-Methyl-2- pyrrolidinone	530	Freely Soluble	[2]
Dimethyl Formamide (DMF)	~25	Freely Soluble	[3]
Methanol	49	Soluble	[2]
Acetonitrile	-	Freely Soluble	[2]
Ethanol (Absolute)	12	Sparingly Soluble	[2]
Ethanol	~0.5	Sparingly Soluble	[3]
Water	0.002	Practically Insoluble	[2]

Note: Solubility classifications are based on USP definitions. Data presented is for non-deuterated Enzalutamide, which serves as a strong proxy for **Enzalutamide-d6**. One supplier notes that **Enzalutamide-d6** is soluble in Methanol, though a quantitative value is not provided. [4]

Experimental Protocols for Solubility Determination

The "gold standard" for determining the equilibrium solubility of a compound is the shake-flask method.[5][6] This method establishes the thermodynamic equilibrium between the dissolved and solid states of the substance.

Protocol: Equilibrium Solubility Determination via Shake-Flask Method

- Preparation: Add an excess amount of the solid compound (e.g., **Enzalutamide-d6**) to a known volume of the desired organic solvent in a sealed vial or flask. The presence of undissolved solid is essential to ensure saturation.[5]
- Equilibration: Agitate the suspension at a constant, controlled temperature (e.g., 25°C or 37°C) for a sufficient period to reach equilibrium.[6][7] This typically requires 24 to 48 hours,



during which the concentration of the dissolved solute stabilizes.[6]

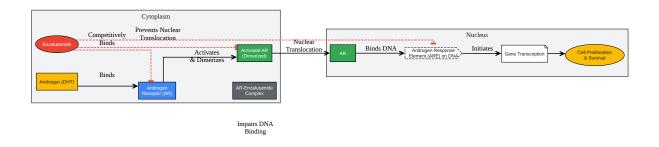
- Phase Separation: Separate the undissolved solid from the saturated solution. This is a critical step and can be achieved by:
 - Centrifugation: Spinning the sample at high speed to pellet the solid.
 - Filtration: Passing the solution through a filter (e.g., a 0.22 μm syringe filter) that is compatible with the solvent and does not adsorb the solute.
- Quantification: Carefully remove an aliquot of the clear supernatant. Dilute the sample as necessary with a suitable solvent.
- Analysis: Determine the concentration of the dissolved compound in the diluted sample
 using a validated analytical method, such as High-Performance Liquid Chromatography
 (HPLC) with UV detection or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Calculation: Back-calculate the original concentration in the saturated solution, taking into account any dilution factors. This value represents the equilibrium solubility.

Visualization of Key Pathways and Workflows

4.1. Signaling Pathway: Enzalutamide's Mechanism of Action

Enzalutamide is a potent inhibitor of the androgen receptor (AR) signaling pathway, which is a key driver of prostate cancer cell growth.[8][9] It acts at multiple steps to block the pathway's activation.[10][11][12]





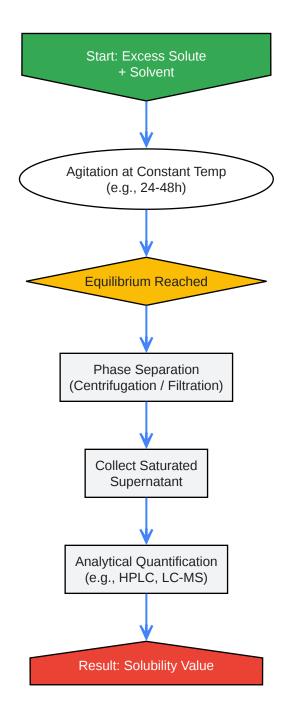
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Caption: Mechanism of action of Enzalutamide on the Androgen Receptor (AR) signaling pathway.

4.2. Experimental Workflow: Solubility Determination

The following diagram illustrates the logical flow of the shake-flask method for determining solubility.





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Caption: Standard experimental workflow for the shake-flask solubility determination method.

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